

The Versatility of 6-Bromo-2-naphthol: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Bromo-2-naphthol

Cat. No.: B032079

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An in-depth exploration of the synthesis, properties, and burgeoning applications of **6-Bromo-2-naphthol**, a pivotal intermediate in organic and medicinal chemistry.

For Immediate Release:

This technical guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development on the chemical intermediate, **6-Bromo-2-naphthol**. This document outlines its fundamental properties, established synthesis protocols, and explores its expanding role in various scientific domains, from pharmaceuticals to materials science.

Core Chemical and Physical Properties

6-Bromo-2-naphthol (CAS No. 15231-91-1) is a halogenated aromatic compound, appearing as an off-white to slightly beige or pink crystalline powder.^{[1][2][3][4]} Its core structure consists of a naphthalene ring substituted with a hydroxyl group at the 2-position and a bromine atom at the 6-position.^{[5][6]} This substitution pattern imparts a unique reactivity profile, making it a valuable precursor in diverse synthetic applications.^{[6][7]}

Table 1: Physicochemical Properties of **6-Bromo-2-naphthol**

Property	Value	References
Molecular Formula	C ₁₀ H ₇ BrO	[3][8]
Molecular Weight	223.07 g/mol	[3][8]
Melting Point	121-129 °C	[1][2][3][8][9]
Boiling Point	200-205 °C at 20 mmHg (0.267 kPa)	[1][9]
Appearance	Off-white to beige/pink powder	[2][3][4]
Solubility	Soluble in benzene, ethanol, and acetone; sparingly soluble in water.	[1][5]

Synthesis of 6-Bromo-2-naphthol: Experimental Protocols

The synthesis of **6-Bromo-2-naphthol** is most commonly achieved through the bromination of 2-naphthol followed by a reduction step. Several methods have been reported, with variations in reagents and conditions.

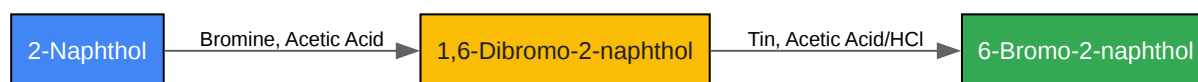
Traditional Synthesis via Bromination and Reduction with Tin

A well-established method involves the bromination of 2-naphthol to yield 1,6-dibromo-2-naphthol, which is then selectively reduced.[9][10]

Experimental Protocol:

- Bromination: In a round-bottomed flask equipped with a dropping funnel and a reflux condenser, place 144 g (1 mole) of 2-naphthol and 400 ml of glacial acetic acid.[9]
- Slowly add a solution of 320 g (2 moles) of bromine in 100 ml of glacial acetic acid through the dropping funnel over 15-30 minutes, with gentle shaking. The reaction is exothermic, and cooling may be necessary.[9][10]

- After the addition is complete, add 100 ml of water and heat the mixture to boiling.[9]
- Reduction: Cool the mixture to 100°C and add 25 g of mossy tin. Continue boiling until the tin dissolves. Repeat this with a second 25 g portion of tin. Finally, add a third portion of 100 g of tin (total of 150 g).[9][10]
- Boil the mixture for 3 hours.[9]
- Cool the reaction to 50°C and filter to remove tin salts. Wash the collected solids with 100 ml of cold acetic acid and combine the filtrates.[9]
- Pour the filtrate into 3 liters of cold water to precipitate the crude **6-Bromo-2-naphthol**. [9]
- Filter the precipitate, wash with cold water, and dry at 100°C. The crude product can be purified by vacuum distillation and recrystallization from a mixture of acetic acid and water to yield a white product.[9] The yield of the crude product is typically high, around 96-100%. [9]



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Synthesis of **6-Bromo-2-naphthol** Workflow.

Alternative Synthesis and Purification Methods

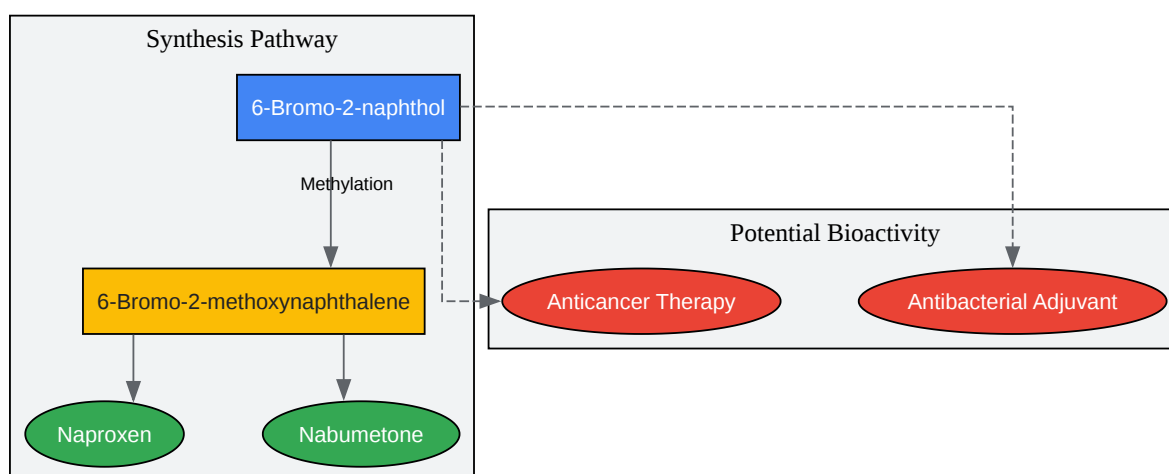
Other reported synthesis methods include the reduction of 1,6-dibromo-2-naphthol using hydriodic acid or stannous chloride.[9][11] A newer, patented process utilizes hydrogen peroxide and ferric bromide for bromination, followed by reduction with nano Pd/Fe, reporting a yield of 95.3% and purity of 99.55%.[1] Purification can also be achieved by crystallization from ethanol or a benzene/petroleum ether mixture.[2][3]

Potential Applications of 6-Bromo-2-naphthol

6-Bromo-2-naphthol is a versatile intermediate with applications spanning several fields of chemical science.[1][6][7]

Pharmaceutical Intermediate

A primary application of **6-Bromo-2-naphthol** is as a key intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs).^[12] It is a precursor to 6-bromo-2-methoxynaphthalene, which is then converted to drugs such as naproxen and nabumetone.^[12] This highlights its significance in medicinal chemistry and drug manufacturing. Furthermore, it is described as a flavonoid molecule with potential steroid hormone activity that may be useful in anticancer therapy.^{[2][3][13][14]}



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Pharmaceutical relevance of **6-Bromo-2-naphthol**.

Organic Synthesis and Material Science

As a fundamental building block, **6-Bromo-2-naphthol** is instrumental in the creation of a wide array of complex organic molecules.^{[6][7]} Its reactive sites—the hydroxyl group and the bromo-substituted aromatic ring—allow for a variety of chemical transformations. It serves as a precursor for:

- Dye Intermediates: Used in the synthesis of various dyes.^{[1][15]}

- Liquid Crystal Materials: A raw material for the production of liquid crystals.[1][16]
- Agrochemicals: A building block for insecticides and germicides.[1][13]
- Photoacid Catalysis: It has been shown to function as a photoacid catalyst for the synthesis of acetals under visible light irradiation.[17]

Analytical and Biological Research

Recent studies have highlighted novel applications of **6-Bromo-2-naphthol** in analytical and biological research:

- Room-Temperature Phosphorescence (RTP) Probe: It can form a complex with β -cyclodextrin, which exhibits room-temperature phosphorescence.[14][18][19] This property allows for its use in real-time monitoring of PCR reactions and quantification of nucleic acid sequences.[18][19]
- Synergistic Antibacterial Activity: **6-Bromo-2-naphthol** has been shown to act synergistically with the antibiotic polymyxin against *Acinetobacter baumannii*. [19] It appears to increase the permeability of the bacterial cell membrane, enhancing the efficacy of the antibiotic.[19]

Table 2: Investigated Biological Activities of **6-Bromo-2-naphthol** and its Derivatives

Activity	Target/Mechanism	Compound Type	Reference
Anticancer	Potential steroid hormone activity	6-Bromo-2-naphthol	[2] [3] [13] [14]
Anticancer	Inhibition of HCT116, PC9, and A549 cell lines	Naphthoquinone-naphthol derivatives	[20]
Antibacterial	Synergism with polymyxin against Acinetobacter baumannii	6-Bromo-2-naphthol	[19]
Antibacterial	Activity against Staphylococcus aureus and Escherichia coli	Azo dye derivatives	[18]

Spectroscopic Data

The structural characterization of **6-Bromo-2-naphthol** is well-documented through various spectroscopic techniques.

Table 3: Key Spectroscopic Data for **6-Bromo-2-naphthol**

Technique	Key Features	Reference(s)
^1H NMR	Spectra available for structural confirmation.	[21] [22]
^{13}C NMR	Data available for detailed structural analysis.	[23]
IR Spectroscopy	Spectra available, showing characteristic functional group absorptions.	[23] [24]
Mass Spectrometry	Molecular weight confirmed by mass spectral data.	[25]

Conclusion

6-Bromo-2-naphthol has emerged as a chemical intermediate of significant industrial and academic interest. Its straightforward synthesis, coupled with its versatile reactivity, has established its role in the production of pharmaceuticals and other fine chemicals. Ongoing research continues to unveil new applications in areas such as analytical probes and synergistic therapeutics, indicating a promising future for this multifaceted compound. This guide provides a foundational understanding for researchers looking to explore the potential of **6-Bromo-2-naphthol** in their respective fields.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. 6-Bromo-2-naphthol | 15231-91-1 [chemicalbook.com]
- 3. 6-Bromo-2-naphthol CAS#: 15231-91-1 [m.chemicalbook.com]
- 4. lifechempharma.com [lifechempharma.com]
- 5. Page loading... [wap.guidechem.com]
- 6. CAS 15231-91-1: 6-Bromo-2-naphthalenol | CymitQuimica [cymitquimica.com]
- 7. nbinno.com [nbinno.com]
- 8. 6-Bromo-2-naphthol | 15231-91-1 | FB10626 | Biosynth [biosynth.com]
- 9. Organic Syntheses Procedure [orgsyn.org]
- 10. youtube.com [youtube.com]
- 11. 6-Bromo-2-naphthol synthesis - chemicalbook [chemicalbook.com]
- 12. US6121500A - Production of 6-bromo-2-naphthol and derivatives - Google Patents [patents.google.com]
- 13. 6-Bromo-2-naphthol CAS 15231-91-1 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]

- 14. aaep.bocsci.com [aaep.bocsci.com]
- 15. nbinno.com [nbinno.com]
- 16. nbinno.com [nbinno.com]
- 17. par.nsf.gov [par.nsf.gov]
- 18. medchemexpress.com [medchemexpress.com]
- 19. 6-Bromo-2-Naphthol: RTP Enhancement and Synergy with Polymyxin_Chemicalbook [chemicalbook.com]
- 20. Design, synthesis and biological evaluation of marine naphthoquinone-naphthol derivatives as potential anticancer agents - PMC [pmc.ncbi.nlm.nih.gov]
- 21. 6-Bromo-2-naphthol(15231-91-1) 1H NMR spectrum [chemicalbook.com]
- 22. spectrabase.com [spectrabase.com]
- 23. 6-Bromo-2-naphthalenol | C₁₀H₇BrO | CID 27144 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 24. 2-Naphthalenol, 6-bromo- [webbook.nist.gov]
- 25. 2-Naphthalenol, 6-bromo- [webbook.nist.gov]
- To cite this document: BenchChem. [The Versatility of 6-Bromo-2-naphthol: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b032079#initial-investigations-into-the-potential-uses-of-6-bromo-2-naphthol>]

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